Spectroscopic Analysis of (2s)-2-Phenylpropanamide: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(2s)-2-Phenylpropanamide*
CAS No.:	*13490-74-9*
Cat. No.:	*B084607*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the chiral molecule **(2s)-2-Phenylpropanamide**. The information presented herein is essential for the identification, characterization, and quality control of this compound in research and development settings. This document outlines the expected data from key analytical techniques—Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS)—and provides detailed experimental protocols for data acquisition.

Data Summary

The following tables summarize the quantitative spectroscopic data for **(2s)-2-Phenylpropanamide**.

Table 1: ^{1}H NMR Spectroscopic Data

© 2026 BenchChem. All rights reserved.

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Number of Protons	Assignment
7.30 - 7.20	m	-	5H	Aromatic (C_6H_5)
3.52	q	7.2	1H	Methine (CH)
1.44	d	6.9	3H	Methyl (CH_3)
Variable	br s	-	2H	Amide (NH_2)

Note: The chemical shift of the amide protons can vary depending on the solvent and concentration.

Table 2: ^{13}C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
~177	Carbonyl (C=O)
~142	Quaternary Aromatic (C)
~129	Aromatic (CH)
~128	Aromatic (CH)
~127	Aromatic (CH)
~47	Methine (CH)
~18	Methyl (CH_3)

Note: The exact chemical shifts may vary slightly depending on the solvent and experimental conditions. The values presented are typical for this class of compound.

Table 3: IR Spectroscopic Data

© 2026 BenchChem. All rights reserved.

Wavenumber (cm^{-1})	Intensity	Assignment
~3350	Strong, Broad	N-H Stretch (Amide)
~3180	Strong, Broad	N-H Stretch (Amide)
~3060, 3030	Medium	Aromatic C-H Stretch
~2970, 2930	Medium	Aliphatic C-H Stretch
~1650	Strong	C=O Stretch (Amide I)
~1600, 1495, 1450	Medium	Aromatic C=C Stretch
~1410	Medium	N-H Bend (Amide II)
~700, 750	Strong	Aromatic C-H Bend

Table 4: Mass Spectrometry Data

m/z	Relative Intensity (%)	Assignment
149	~40	$[M]^+$ (Molecular Ion)
105	~100	$[C_6H_5CHCH_3]^+$
77	~30	$[C_6H_5]^+$
44	~60	$[CONH_2]^+$

Experimental Protocols

Detailed methodologies for the acquisition of the spectroscopic data are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^1H and ^{13}C NMR spectra for the structural elucidation of **(2s)-2-Phenylpropanamide**.

Methodology:

- Sample Preparation: Dissolve approximately 10-20 mg of **(2s)-2-Phenylpropanamide** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, $CDCl_3$) in a 5 mm NMR tube.

© 2026 BenchChem. All rights reserved.

Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.
- ^{1}H NMR Acquisition Parameters:
  - Pulse Sequence: Standard single-pulse experiment.
  - Spectral Width: 0-12 ppm.
  - Number of Scans: 16-32.
  - Relaxation Delay: 1-2 seconds.
  - Temperature: 298 K.
- ^{13}C NMR Acquisition Parameters:
  - Pulse Sequence: Proton-decoupled single-pulse experiment.
  - Spectral Width: 0-200 ppm.
  - Number of Scans: 1024-4096 (due to the low natural abundance of ^{13}C).
  - Relaxation Delay: 2-5 seconds.
  - Temperature: 298 K.
- Data Processing: Apply Fourier transformation to the acquired free induction decays (FIDs). Phase and baseline correct the resulting spectra. Calibrate the chemical shift scale to the TMS signal.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in **(2s)-2-Phenylpropanamide**.

Methodology:

© 2026 BenchChem. All rights reserved.

- Sample Preparation (KBr Pellet Method):
  - Grind a small amount (1-2 mg) of **(2s)-2-Phenylpropanamide** with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle until a fine, homogeneous powder is obtained.
  - Transfer the powder to a pellet press and apply pressure to form a thin, transparent pellet.
- Instrumentation: A Fourier-transform infrared (FTIR) spectrometer.
- Data Acquisition:
  - Record a background spectrum of the empty sample compartment.
  - Place the KBr pellet in the sample holder and acquire the sample spectrum.
  - Spectral Range: 4000-400 cm^{-1}.
  - Resolution: 4 cm^{-1}.
  - Number of Scans: 16-32.
- Data Processing: The sample spectrum is automatically ratioed against the background spectrum to produce the final transmittance or absorbance spectrum.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of **(2s)-2-Phenylpropanamide**.

Methodology:

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solid samples or after separation by gas chromatography (GC-MS).
- Instrumentation: A mass spectrometer with an electron ionization (EI) source and a quadrupole or time-of-flight (TOF) mass analyzer.

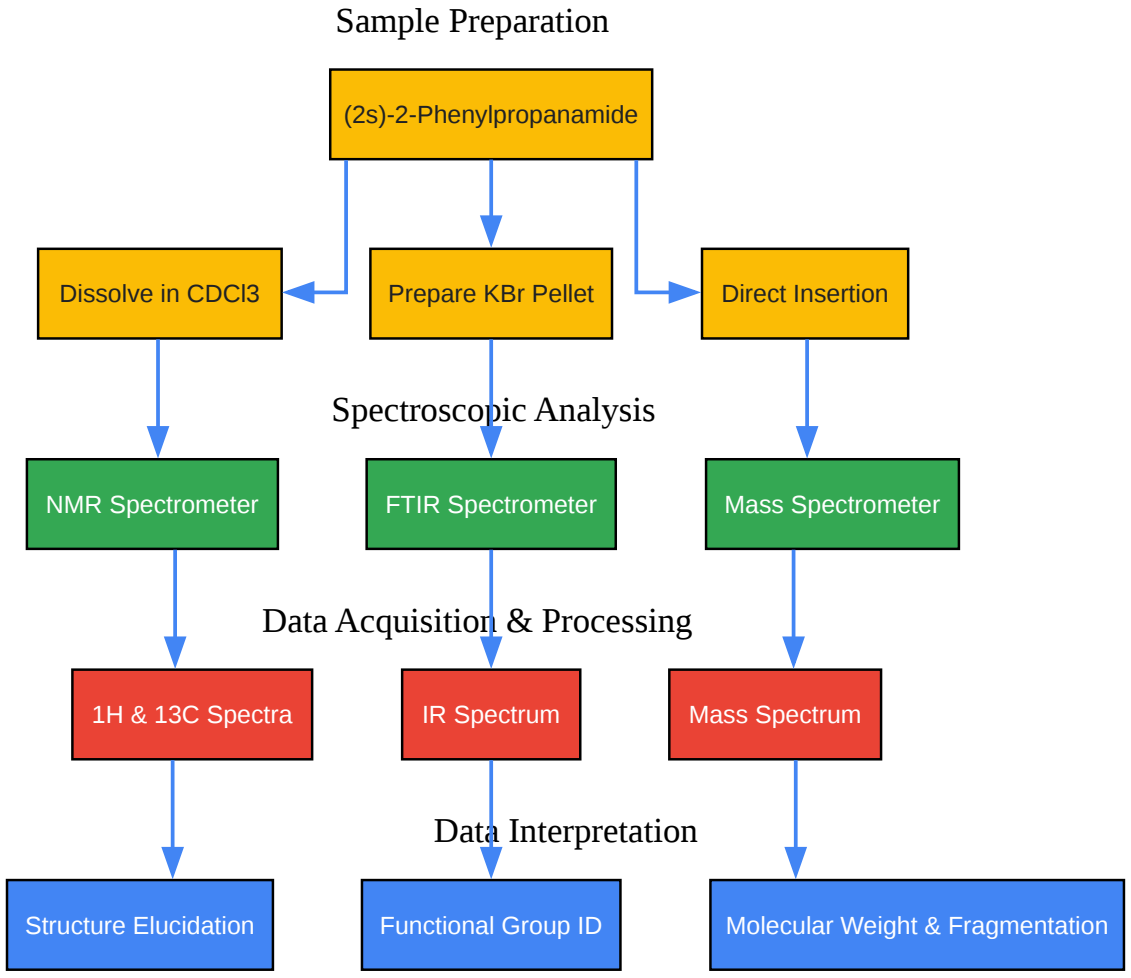
© 2026 BenchChem. All rights reserved.

- Ionization (Electron Ionization - EI):
  - Electron Energy: 70 eV.
  - Source Temperature: 150-250 °C.
- Mass Analysis:
  - Mass Range: m/z 40-400.
  - Scan Rate: 1-2 scans/second.
- Data Processing: The resulting mass spectrum is plotted as relative intensity versus mass-to-charge ratio (m/z).

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of **(2s)-2-Phenylpropanamide**.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for the spectroscopic characterization of **(2s)-2-Phenylpropanamide**.

- To cite this document: BenchChem. [Spectroscopic Analysis of (2s)-2-Phenylpropanamide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084607/docs#spectroscopic-analysis-of-2s-2-phenylpropanamide-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

© 2026 BenchChem. All rights reserved.

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.